

Essential Safety and Handling Protocols for DG051

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Compound of Interest

Compound Name: DG051
CAS No.: 929915-58-2
Cat. No.: B607090

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling, Storage, and Disposal of **DG051**.

This document provides critical safety and logistical information for the handling of **DG051**, a potent leukotriene A4 hydrolase inhibitor. Adherence to these guidelines is essential to ensure a safe laboratory environment and prevent accidental exposure.

Hazard Identification and Classification

DG051 is classified with the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed[1].
- Acute Aquatic Toxicity (Category 1): Very toxic to aquatic life[1].
- Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects[1].

Hazard Statement	GHS Classification	Precautionary Statement
H302: Harmful if swallowed	Acute toxicity, Oral (Category 4)	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth.
H410: Very toxic to aquatic life with long lasting effects	Acute aquatic toxicity (Category 1), Chronic aquatic toxicity (Category 1)	P273: Avoid release to the environment. P391: Collect spillage.

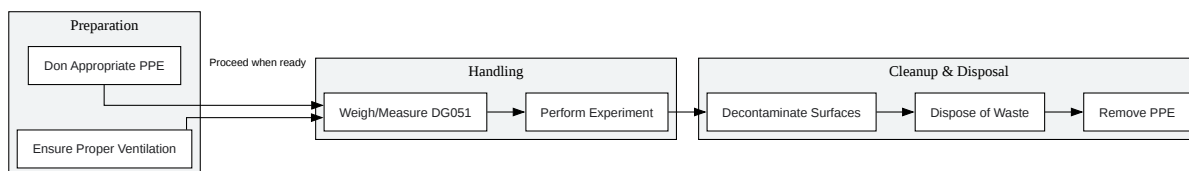
Personal Protective Equipment (PPE)

To minimize exposure risk, the following personal protective equipment is mandatory when handling **DG051**.

Protection Type	Recommended Equipment	Rationale
Eye Protection	Safety goggles with side-shields	Protects against splashes and aerosols[1].
Hand Protection	Protective gloves	Prevents skin contact[1].
Body Protection	Impervious clothing (e.g., lab coat)	Protects against contamination of personal clothing[1].
Respiratory	Suitable respirator	Required when there is a risk of inhaling dust or aerosols[1]. Use in a well-ventilated area is also crucial.

Experimental Workflow for Handling DG051

The following diagram outlines the standard procedure for safely handling **DG051** in a laboratory setting.



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DG051 Safe Handling Workflow

Storage and Disposal Protocols

Proper storage and disposal are critical to maintaining a safe laboratory and preventing environmental contamination.

Condition	Recommendation	Reference
Storage	Keep container tightly sealed in a cool, well-ventilated area. Store at -20°C (powder) or -80°C (in solvent) away from direct sunlight and ignition sources.	[1]
Disposal	Dispose of contents and container to an approved waste disposal plant. Avoid release to the environment.	[1]
Spill Cleanup	Absorb spills with a liquid-binding material. Decontaminate surfaces with alcohol.	[1]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water, separating eyelids. Remove contact lenses if present. Seek prompt medical attention.[1]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Seek medical attention.[1]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide respiratory support. Avoid mouth-to-mouth resuscitation.[1]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[1]

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References

- 1. DG051|929915-58-2|MSDS [[dcchemicals.com](#)]
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